

Technical Support Center: Zinc Oxide Dispersibility in Cosmetic Formulations

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Compound of Interest

Compound Name: Zinc White
CAS No.: 20431-17-8
Cat. No.: B10761235

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Status: Operational Lead Scientist: Senior Application Scientist, Formulation Division Scope: Inorganic UV Filters, Colloid Chemistry, Rheology Modification

Introduction: The Micronization Paradox

In high-performance sunscreen and color cosmetic development, Zinc Oxide (ZnO) presents a fundamental paradox: to achieve transparency and high SPF, particle size must be minimized (often <100 nm), but reducing size exponentially increases surface energy. This drives the system toward thermodynamic equilibrium via agglomeration, resulting in "whitening," SPF loss, and instability.

This guide moves beyond basic mixing instructions. It applies DLVO Theory (Derjaguin, Landau, Verwey, and Overbeek) and Steric Stabilization principles to troubleshoot specific failure modes in your formulation.

Module 1: Surface Chemistry & Wetting Failures

Issue: "My dispersion is extremely viscous immediately upon mixing, or the powder refuses to wet out."

The Mechanism: Incompatible Surface Energy

ZnO is naturally hydrophilic. If you are dispersing it into a non-polar carrier (e.g., C12-15 Alkyl Benzoate, Dimethicone) without adequate surface treatment or wetting agents, the interfacial tension is too high. The particles agglomerate to minimize surface area exposed to the solvent.

Troubleshooting Guide: Surface Treatment Selection

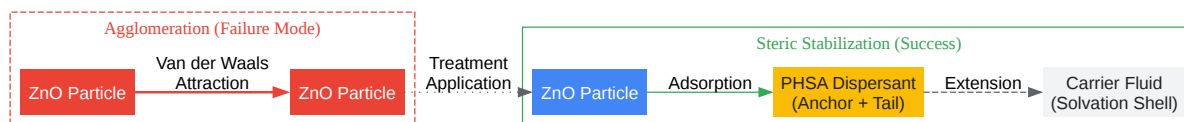
Q: I am using uncoated ZnO in a silicone base. Why is it clumping? A: Uncoated ZnO has surface hydroxyl (-OH) groups that hydrogen bond with each other. In silicone, you must use a hydrophobic surface treatment or a high-HLB wetting agent, though the latter compromises water resistance.

Resolution Protocol: Switch to surface-treated ZnO or functionalize in situ.

Surface Treatment	Chemical Nature	Best Carrier Compatibility	Mechanism
Triethoxycaprylylsilane	Alkyl Silane	Silicones, Isododecane	Covalent bonding to ZnO -OH groups; creates hydrophobic shell.
Stearic Acid / Jojoba Esters	Fatty Acid	Natural Oils, Triglycerides	Physical adsorption; prone to desorption at high pH.
Dimethicone	Silicone Polymer	Cyclomethicone, Dimethicone	Steric barrier; excellent slip but harder to stabilize in organic oils.

Visualization: The Steric Stabilization Mechanism

The following diagram illustrates how dispersants like Polyhydroxystearic Acid (PHSA) function. The "Anchor" head attaches to the ZnO, while the "Tail" extends into the solvent to prevent particles from touching.



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Figure 1: Comparison of agglomeration driven by Van der Waals forces versus steric stabilization achieved via dispersant anchoring.

Module 2: Rheology & Stability Optimization

Issue: "The dispersion was fluid yesterday, but today it is a solid paste (Viscosity Creep)."

The Mechanism: Competitive Adsorption & Depletion Flocculation

Viscosity creep often indicates that your dispersant is desorbing from the ZnO surface and migrating to the interface of other ingredients (like emulsifiers), or that you have overdosed the dispersant, causing depletion flocculation.

Protocol: Determining Critical Dispersant Concentration (CDC)

Do not guess the amount of dispersant. Use this viscosity titration method to find the thermodynamic minimum.

Materials:

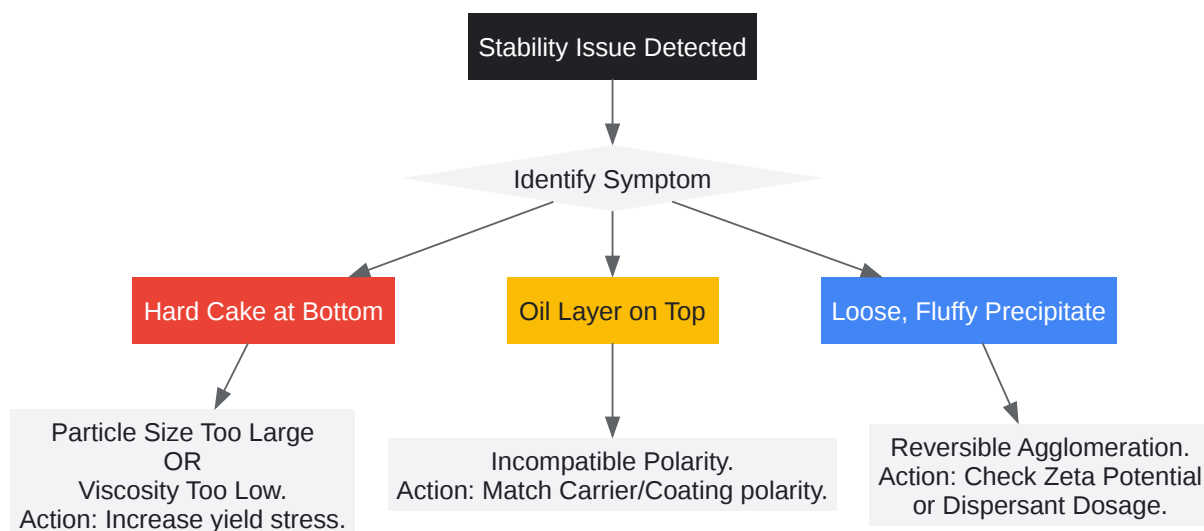
- ZnO Powder
- Carrier Fluid (e.g., C12-15 Alkyl Benzoate)
- Dispersant (e.g., PHSA)

- Rheometer or Brookfield Viscometer

Step-by-Step Methodology:

- Preparation: Prepare a slurry with a fixed high concentration of ZnO (e.g., 50% w/w) in the carrier fluid without dispersant. It will be a thick paste.
- Titration: Add the dispersant in increments of 0.5% (based on pigment weight).
- Mixing: Mix thoroughly (high shear) for 2 minutes after each addition.
- Measurement: Measure viscosity at a fixed low shear rate (e.g., 10 s^{-1}).
- Analysis: Plot Viscosity (y-axis) vs. Dispersant Concentration (x-axis).
 - Phase 1: Viscosity drops rapidly as particles separate.
 - Phase 2: Viscosity plateaus (The Minimum). This is your CDC.
 - Phase 3: Viscosity rises again (Bridging/Depletion flocculation).
- Formulation: Set your production level at CDC + 10% to account for scale-up variance.

Troubleshooting Decision Tree



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Figure 2: Diagnostic workflow for identifying the root cause of physical instability in ZnO suspensions.

Module 3: Process Engineering & Energy Input

Issue: "I have the right ingredients, but the SPF is low and the texture is gritty."

The Mechanism: The "Hegman" Gap

Chemical compatibility is useless without sufficient mechanical energy to break aggregates. However, over-processing can strip the coating off the ZnO, exposing the hydrophilic core and causing immediate re-agglomeration (a phenomenon known as "over-grinding").

FAQ: Processing Parameters

Q: Should I use a rotor-stator homogenizer or a bead mill? A:

- Rotor-Stator: Good for pre-mixing and wetting. Insufficient for primary particle de-agglomeration (<1 micron).

- **Bead Mill (Media Mill):** Essential for high-transparency sunscreens. It provides the impact energy needed to separate tight aggregates.

Q: How do I know when to stop milling? A: Use a Hegman Gauge (Fineness of Grind).

- **Target:** 7 to 8 on the Hegman scale (0-10 microns).
- **Warning:** If you mill for 30 mins and the particle size increases, you are over-milling and stripping the coating. Stop immediately.

Quantitative Benchmark: Particle Size vs. Transparency

The following table highlights the relationship between particle size distribution (PSD) and cosmetic performance.

D50 (Median Particle Size)	Appearance on Skin	SPF Efficiency	Stability Risk
> 200 nm	Significant Whitening	Low (Low surface area coverage)	High (Rapid Sedimentation)
100 - 200 nm	Slight Whitening	Moderate	Moderate
< 100 nm	Transparent	High	High (Requires steric stabilization)

References

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